

Application Notes and Protocols for Aminoallyl-dUTP in Single-Molecule Imaging

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Compound of Interest

Compound Name: AA-dUTP sodium salt

Cat. No.: B560547

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Introduction to Aminoallyl-dUTP (AA-dUTP)

5-Aminoallyl-2'-deoxyuridine-5'-triphosphate (AA-dUTP) is a modified deoxyuridine triphosphate that serves as a crucial tool for the enzymatic labeling of DNA. It contains a reactive primary amine group attached via an allyl linker to the C5 position of the uracil base. This amine group acts as a chemical handle for the subsequent attachment of various molecules, most notably fluorescent dyes.

The primary application of AA-dUTP lies in a two-step labeling strategy.^{[1][2][3]} First, AA-dUTP is enzymatically incorporated into a DNA strand using a DNA polymerase during processes like PCR, nick translation, random primed labeling, or reverse transcription.^{[3][4]} The result is an "amine-modified" DNA probe. In the second step, this probe is chemically conjugated to an amine-reactive fluorescent dye, typically an N-hydroxysuccinimide (NHS) ester. This two-step method is often more cost-effective and flexible than using pre-labeled fluorescent dNTPs, as it allows for a wider selection of dyes and haptens to be used.

Role of AA-dUTP in Single-Molecule Imaging

Single-molecule localization microscopy (SMLM) techniques like dSTORM (direct Stochastic Optical Reconstruction Microscopy) and DNA-PAINT (DNA-based Point Accumulation for Imaging in Nanoscale Topography) have revolutionized biological imaging by overcoming the diffraction limit of light. These methods rely on the precise labeling of target structures with

fluorophores that can be stochastically switched between a fluorescent "on" state and a dark "off" state. AA-dUTP is instrumental in preparing the highly specific, densely labeled probes required for these advanced imaging applications.

- For dSTORM: AA-dUTP is used to synthesize DNA oligonucleotides that are densely labeled with photoswitchable organic dyes. These labeled oligos can then be conjugated to antibodies or other targeting moieties to specifically label proteins or structures of interest within a cell. The high labeling density achievable is critical for reconstructing a high-quality super-resolution image.
- For DNA-PAINT: This technique utilizes the transient binding of a short, dye-labeled oligonucleotide ("imager strand") to a complementary "docking strand" that is attached to the target molecule. AA-dUTP is used to prepare these docking strands. By enzymatically incorporating multiple AA-dUTP molecules into the docking strand, several amine-reactive dyes can be attached, although for DNA-PAINT the labeling is typically on the imager strand. The core principle, however, relies on precisely synthesized oligonucleotides, a process where AA-dUTP is valuable. The "blinking" required for super-resolution is achieved by the continuous binding and unbinding of the imager strand, a process independent of dye photophysics.

Data Presentation: Properties and Quantitative Parameters

Table 1: General Properties of Aminoallyl-dUTP

Property	Value / Description	Source
Full Name	5-(3-aminoallyl)-2'-deoxyuridine 5'-triphosphate	
Molecular Formula	C ₁₂ H ₂₀ N ₃ O ₁₄ P ₃ (Free acid)	N/A
CAS Number	116840-18-7	
Supplied Form	Typically as a 2 mM, 10 mM, or 50 mM aqueous solution or lyophilized powder.	
Storage	Store at ≤−20°C. Stable for at least six months when stored properly.	
Applications	PCR, Nick Translation, Random Primed Labeling, Primer Extension, Reverse Transcription.	

Table 2: DNA Polymerase Compatibility for AA-dUTP Incorporation

DNA Polymerase	Compatibility	Source
Taq DNA Polymerase	Yes	
Klenow Fragment / Klenow Fragment, exo-	Yes	
DNA Polymerase I	Yes	
Vent (exo-) DNA Polymerase	Yes, reported to be efficient.	
T4 DNA Polymerase	Yes	
MMLV Reverse Transcriptase	Yes	
phi29 DNA Polymerase	Yes	
Sequenase v. 2.0	Can incorporate one or two modified nucleotides before stalling.	

Table 3: Labeling Density Considerations for Super-Resolution Microscopy

Parameter	Low Density	High Density	Importance & Considerations	Sources
Typical Application	Sparsely expressed targets, molecule counting.	Densely packed structures (e.g., cytoskeleton), cluster analysis.	Labeling density must be optimized to avoid artifacts from over-counting or under-sampling.	
dSTORM Reconstruction	May result in a sparse, disconnected image.	Allows for a more continuous and accurate structural representation.	A high labeling concentration ensures all available epitopes are labeled. For dSTORM, antibody concentrations are often at least 2x higher than for conventional immunofluorescence.	
Potential Artifacts	Under-labeling can misrepresent the underlying structure.	Over-labeling or blinking artifacts can be misinterpreted as molecular clusters.	It is crucial to use controls and analysis methods that can distinguish true clusters from labeling artifacts.	
Achieved Labeling	~1-3 dyes per 100 bases	~5-8 dyes per 100 bases (optimal for some)	The optimal ratio of dTTP to AA-dUTP must be empirically	

applications like
FISH).

determined for
each application.

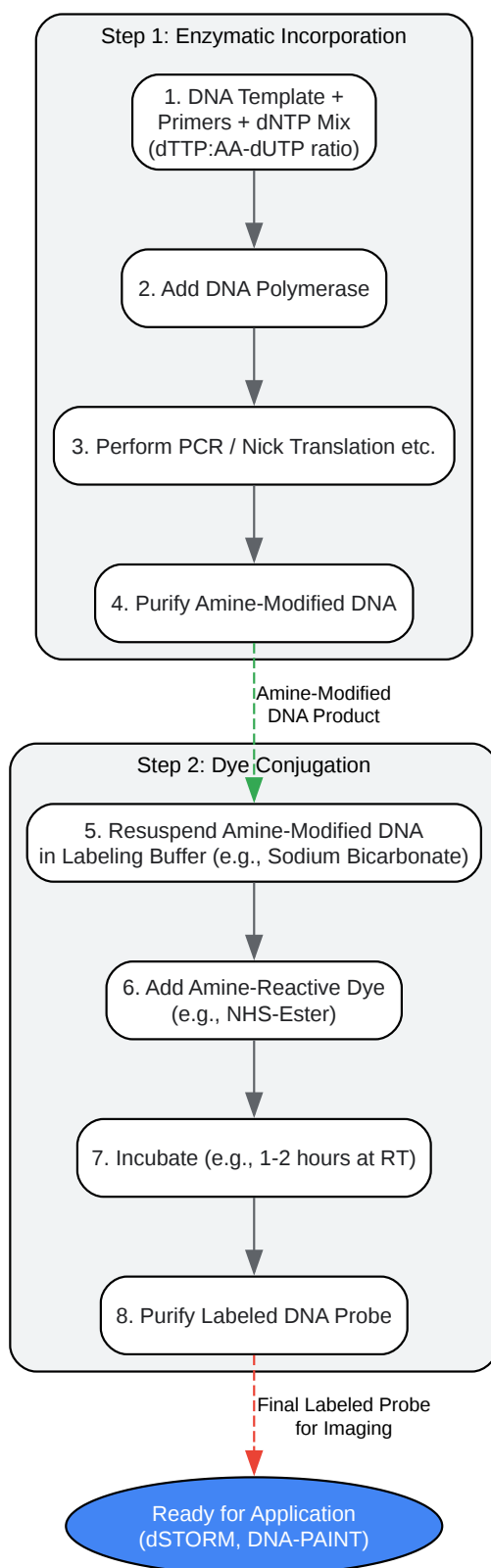
Table 4: Example Photophysical Properties of Common Dyes for SMLM

Dye	Excitation Max (nm)	Emission Max (nm)	Notes for SMLM
Alexa Fluor 647	~650	~668	A workhorse for dSTORM due to its excellent photoswitching properties in thiol-containing buffers.
Cy5	~649	~670	Similar to Alexa Fluor 647, widely used in dSTORM.
ATTO 565	~564	~590	Can be used for multi-color SMLM applications.
ATTO 655	~663	~684	Often used in DNA-PAINT due to high photostability and brightness.
abberior DNA-PAINT 580	~586	~607	Optimized dye for DNA-PAINT applications.
abberior DNA-PAINT 660	~658	~677	Optimized dye for DNA-PAINT applications.

Experimental Workflows and Diagrams

Workflow 1: Two-Step DNA Labeling using AA-dUTP

This workflow outlines the general procedure for creating a fluorescently labeled DNA probe.



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Caption: Workflow for two-step labeling of DNA using AA-dUTP.

Workflow 2: Principle of dSTORM Imaging

This diagram illustrates how a probe, labeled via the AA-dUTP method, is used in a dSTORM experiment to generate a super-resolution image.

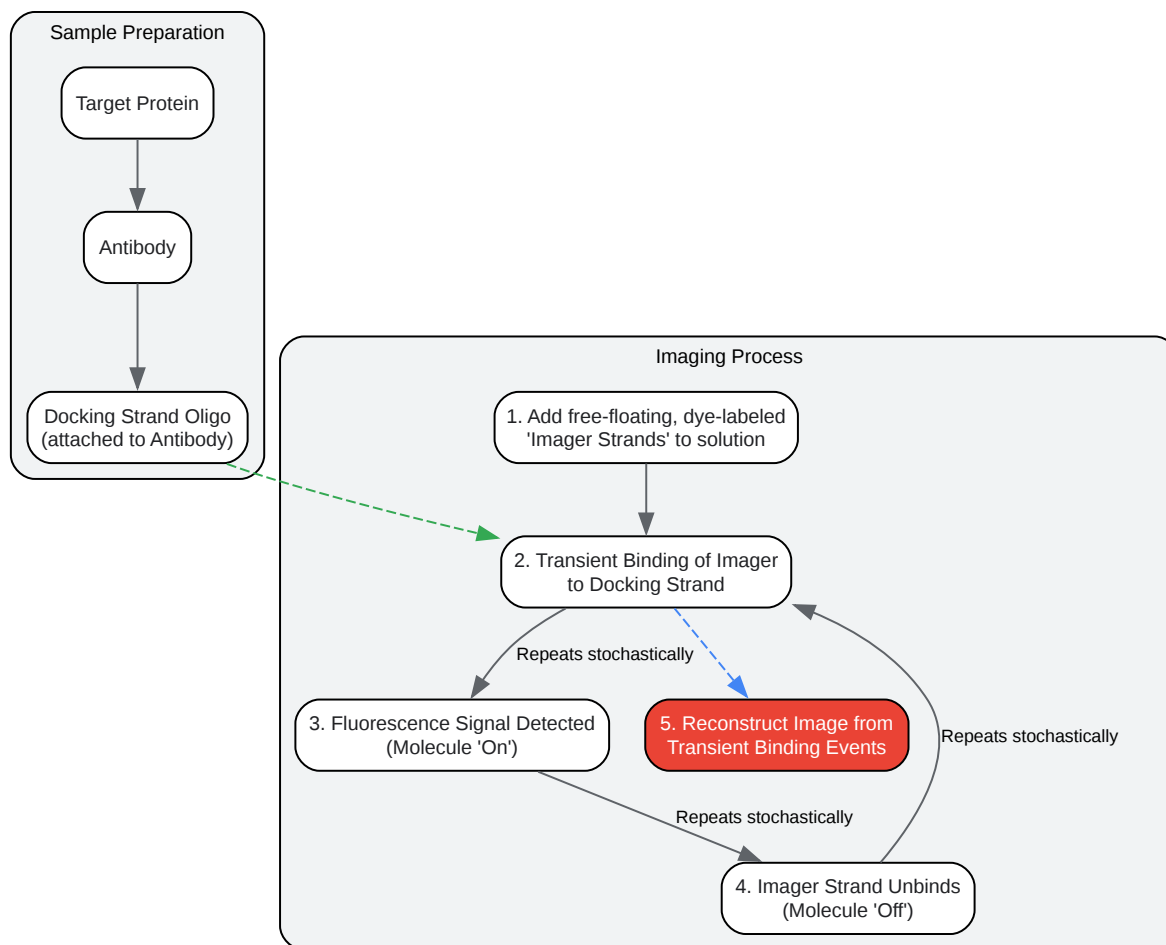


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Caption: Principle of a dSTORM experiment using a labeled probe.

Workflow 3: Principle of DNA-PAINT Imaging

This diagram shows the DNA-PAINT mechanism where the docking strand can be synthesized using AA-dUTP for modification or attachment points.



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